

# Technical Support Center: Preventing Depurination of dG during Detritylation

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## Compound of Interest

Compound Name: 5'-O-DMT-N2-DMF-dG

Cat. No.: B15598077

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This technical support center provides guidance for researchers, scientists, and drug development professionals on preventing depurination of deoxyguanosine (dG) during the detritylation step of oligonucleotide synthesis.

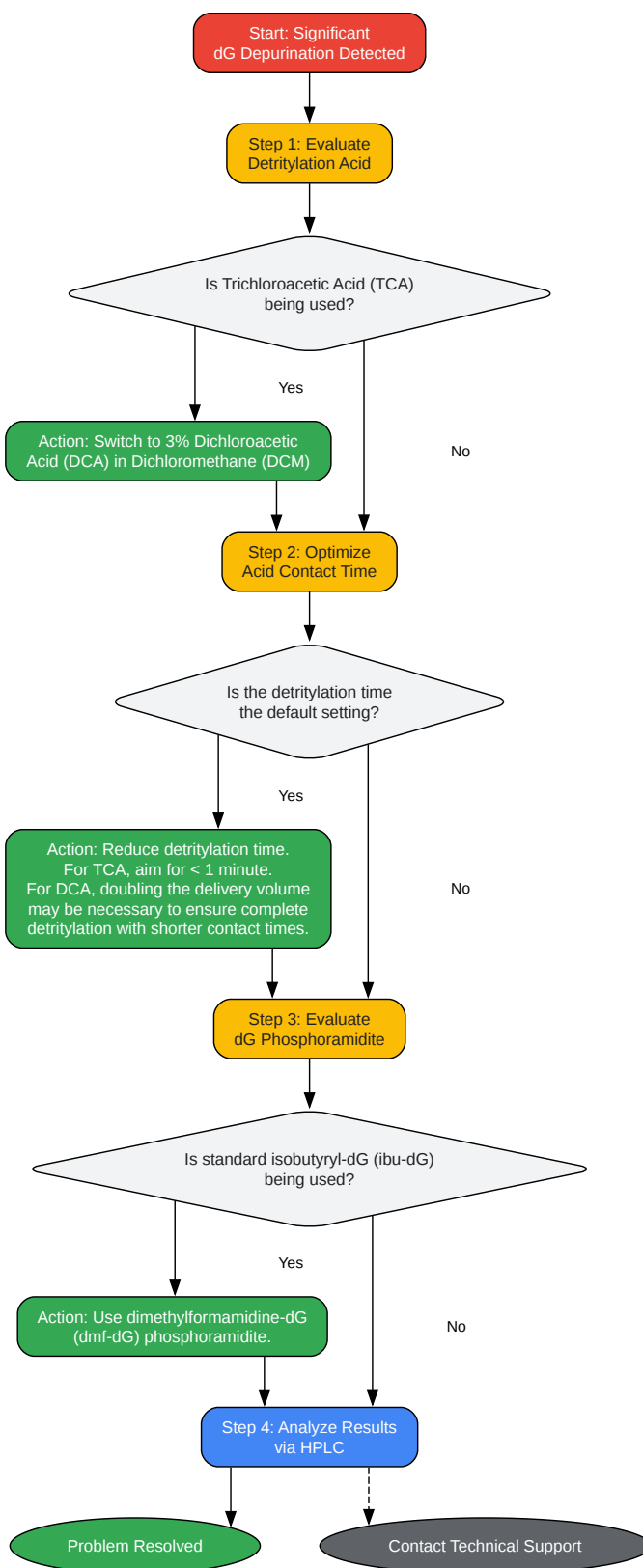
## Troubleshooting Guide

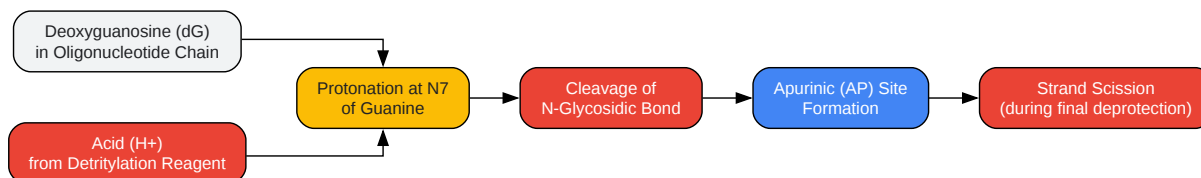
This guide addresses common issues and provides systematic steps to diagnose and resolve dG depurination.

**Problem:** Significant dG depurination is observed, leading to low yield of full-length oligonucleotide and the presence of shorter fragments.

Depurination is the acid-catalyzed cleavage of the  $\beta$ -N-glycosidic bond between the purine base (guanine) and the deoxyribose sugar.<sup>[1]</sup> This creates an abasic site, which is susceptible to cleavage under basic conditions during the final deprotection step, resulting in truncated oligonucleotides.<sup>[2][3]</sup> The use of electron-withdrawing acyl protecting groups on the purine bases can destabilize the glycosidic bond, making the nucleoside more prone to depurination.<sup>[3]</sup>

Troubleshooting Workflow





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## References

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